

Letaxaban cost-effectiveness analysis

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Compound Focus: Letaxaban

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What the Available Research Covers

The search identified numerous cost-effectiveness analyses for other direct oral anticoagulants (DOACs), but **Letaxaban** was not mentioned in any of the results [1] [2] [3]. This suggests that **Letaxaban** may still be in the investigational stages and has not yet undergone formal pharmacoeconomic evaluation for clinical use.

For reference, the table below summarizes the findings for other commonly studied anticoagulants from recent analyses in different countries:

Anticoagulant	Context & Finding	Country/Setting	Source (Year)
Apixaban	Cost-effective vs. warfarin, dabigatran, rivaroxaban [1].	US (Medicare perspective)	<i>J Comp Eff Res</i> (2024/2025)
Apixaban	Most cost-effective option; yielded highest QALYs [3].	Iran	<i>BMC Res Notes</i> (2024)
Apixaban	Superior reduction in stroke/systemic embolism and major bleeding vs. warfarin [4].	Meta-analysis	<i>Cureus</i> (2022)
Rivaroxaban	Most cost-effective choice for venous thromboembolism (VTE) treatment [5].	China	<i>Front Pharmacol</i> (2021)

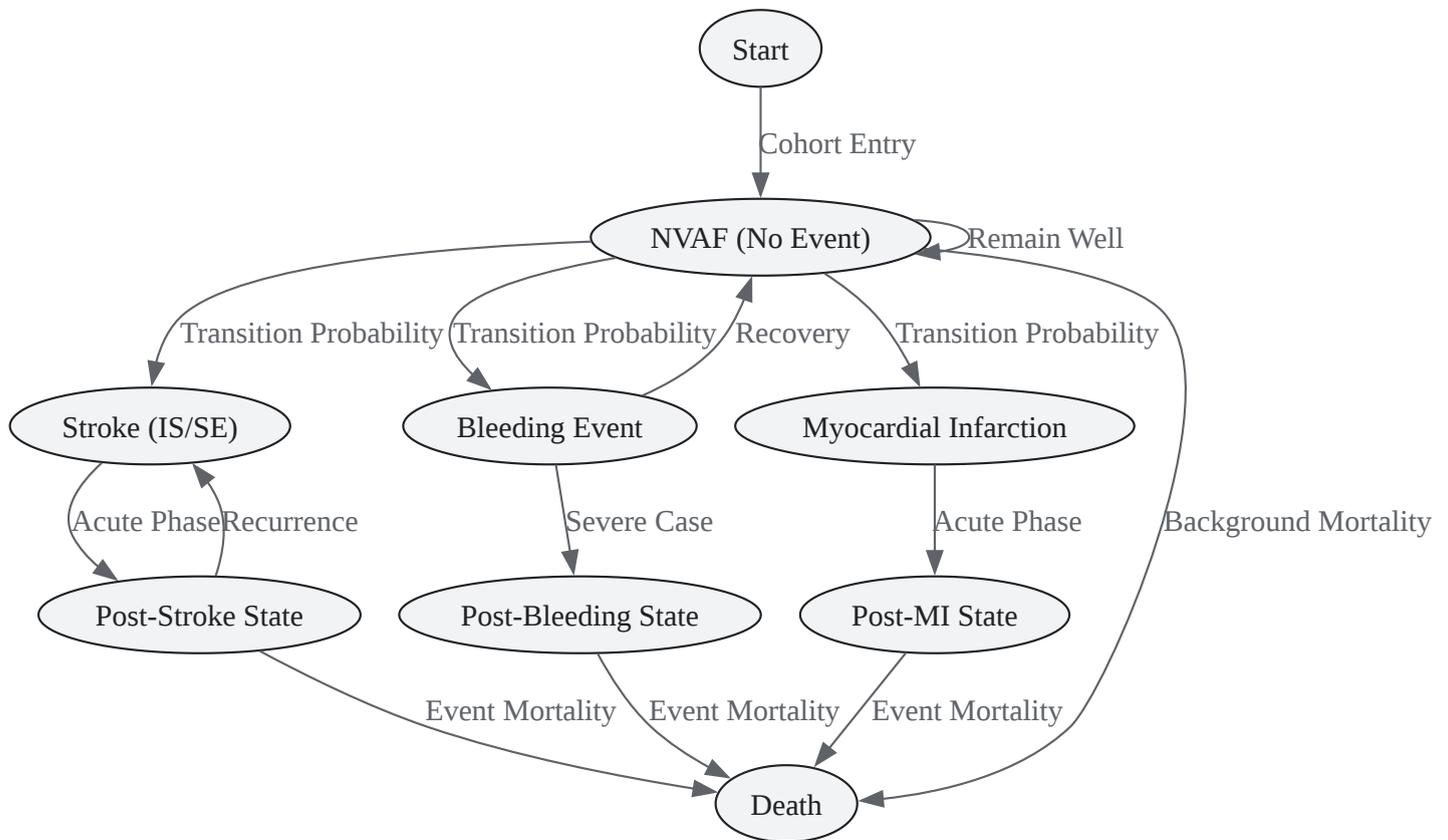
Anticoagulant	Context & Finding	Country/Setting	Source (Year)
All NOACs	Cost-effective vs. warfarin [2].	Taiwan	<i>Acta Cardiol Sin</i> (2020)

Standard Methodology for Cost-Effectiveness Analysis

Although **Letaxaban**-specific data is unavailable, these studies share a common robust methodology that would be applied to any new anticoagulant.

- **Model Type:** A **Markov model** is standard, simulating a patient's journey through different health states over time [1] [2] [3].
- **Key Inputs:** Models incorporate **clinical event rates** (e.g., for stroke, bleeding), **drug costs**, **healthcare resource use costs**, and **health-related quality of life (utility) weights** [1] [3].
- **Key Outputs:** The primary outcome is the **Incremental Cost-Effectiveness Ratio (ICER)**, representing the additional cost per unit of health gain (e.g., per Quality-Adjusted Life Year (QALY) gained) compared to an alternative treatment [1] [3].
- **Perspective & Timeframe:** Analyses are conducted from a specific viewpoint (e.g., healthcare payer) and use a **lifetime horizon** to capture long-term costs and outcomes [1] [2].

The following diagram illustrates a typical Markov model structure for anticoagulant cost-effectiveness analysis:



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How to Proceed Further

Given the current lack of data on **Letaxaban**, you may find the following approaches helpful for your research:

- **Monitor Clinical Trial Registries:** Websites like **ClinicalTrials.gov** are key sources for tracking ongoing trials. Any future cost-effectiveness analyses for **Letaxaban** will likely be based on the clinical and economic data collected in these studies.
- **Focus on Established Comparators:** For now, comprehensive comparison guides can be structured around the well-studied DOACs like apixaban, rivaroxaban, and dabigatran, for which robust efficacy, safety, and cost-effectiveness data are available.

- **Consult Health Technology Assessment (HTA) Bodies:** Keep informed of evaluations from organizations like **NICE (UK)**, **ICER (US)**, and **CADTH (Canada)**, which will likely review and publish detailed reports if **Letaxaban** moves closer to clinical approval.

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References

1. US cost–effectiveness analysis of apixaban compared ... [pmc.ncbi.nlm.nih.gov]
2. Cost-Effectiveness Analysis of Oral Anticoagulants in ... [pmc.ncbi.nlm.nih.gov]
3. Cost-effectiveness analysis of anticoagulation options for non ... [bmcrenotes.biomedcentral.com]
4. Comparison of the Efficacy and Safety of Apixaban ... [pmc.ncbi.nlm.nih.gov]
5. Cost-Effectiveness Analysis of Direct Oral Anticoagulants ... [pmc.ncbi.nlm.nih.gov]

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